

Urmc-099 solubility issues and how to resolve them

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Compound of Interest

Compound Name: *Urmc-099*

Cat. No.: *B15607562*

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URMC-099 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **URMC-099**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a stock solution of **URMC-099**?

For initial stock solutions, Dimethyl Sulfoxide (DMSO) is the most effective solvent.^{[1][2][3][4][5]}
URMC-099 is highly soluble in fresh, anhydrous DMSO.^[1]

Q2: I'm observing precipitation when I dilute my **URMC-099** DMSO stock solution in an aqueous medium for my in vitro assay. What is happening and how can I fix it?

This is a common issue known as kinetic solubility failure. The compound is soluble in the concentrated DMSO stock but crashes out when introduced to an aqueous environment where it is poorly soluble. To address this, consider the following:

- Lower the Final Concentration: Test a serial dilution to find the highest concentration that remains in solution.
- Use a Co-solvent: For some in vitro applications, a small percentage of a co-solvent like ethanol may be tolerated by the cells and can help maintain solubility. However, always run a

vehicle control to ensure the co-solvent does not affect your experimental results.

- Freshly Prepare Solutions: It is recommended to prepare working solutions fresh for each experiment to minimize the risk of precipitation over time.^[4]

Q3: My **URMC-099** in DMSO appears to have a lower solubility than what is reported. What could be the cause?

Moisture-absorbing DMSO can significantly reduce the solubility of **URMC-099**.^[1] It is critical to use fresh, anhydrous DMSO to achieve the maximum solubility. If you suspect your DMSO has absorbed moisture, use a fresh, sealed bottle.

Q4: Can I dissolve **URMC-099** directly in water or ethanol?

URMC-099 is practically insoluble in water.^{[1][3]} While it has some solubility in ethanol, it is significantly lower than in DMSO.^{[1][2]} For most applications, preparing a high-concentration stock in DMSO is the recommended first step.

Q5: Are there any physical methods to aid in the dissolution of **URMC-099**?

Yes, if you are having trouble dissolving **URMC-099**, you can try the following methods:

- Warming: Gently warm the solution at 37°C for about 10 minutes.^[3]
- Sonication: Use an ultrasonic bath to agitate the solution.^{[2][3]}

These methods can be particularly helpful when preparing solutions for in vivo studies.^[2]

Solubility Data

The following tables summarize the solubility of **URMC-099** in various solvents.

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	75 - 84	177.92 - 199.26	Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility. [1] [2]
Ethanol	6	14.23	Sonication is recommended to aid dissolution. [1] [2]
Water	Insoluble	-	URMC-099 is poorly soluble in aqueous solutions. [1] [3]
DMF	25	-	
DMF:PBS (pH 7.2) (1:1)	0.5	-	

Experimental Protocols

Preparation of URMC-099 Stock Solution for In Vitro Experiments

- Materials:
 - URMC-099 powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 1. Weigh the desired amount of URMC-099 powder and place it in a sterile microcentrifuge tube.

2. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 20 mM, or 50 mM).
3. Vortex the tube until the powder is completely dissolved. Gentle warming (37°C) or sonication can be used to aid dissolution if necessary.[\[3\]](#)
4. Store the stock solution at -20°C or -80°C for long-term storage.[\[2\]](#) For short-term storage (up to one month), -20°C is sufficient.[\[1\]](#)

Preparation of URM-099 Formulation for In Vivo (Intraperitoneal Injection)

This protocol describes the preparation of a 2 mg/mL working solution.[\[6\]](#)[\[7\]](#)

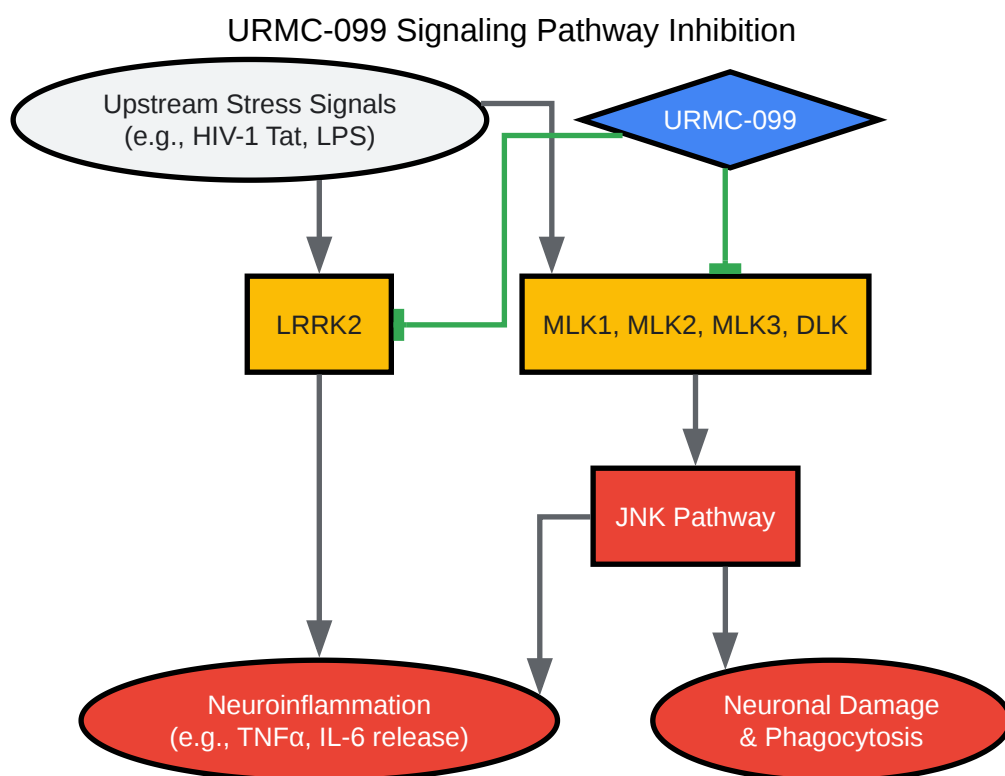
- Materials:
 - **URMC-099** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Polyethylene glycol 400 (PEG400)
 - Sterile Saline (0.9% NaCl)
 - Sterile tubes
- Procedure:
 1. Dissolve 20 mg of **URMC-099** in 0.5 mL of anhydrous DMSO.[\[6\]](#)[\[7\]](#)
 2. In a separate sterile tube, add 4 mL of PEG400.[\[6\]](#)[\[7\]](#)
 3. Add the **URMC-099**/DMSO solution to the PEG400 and mix thoroughly.
 4. Add 5.5 mL of sterile saline to the mixture and mix until a clear solution is obtained.[\[6\]](#)[\[7\]](#)
 5. The final concentration will be 2 mg/mL **URMC-099** in a vehicle of 5% DMSO, 40% PEG400, and 55% saline.[\[6\]](#)[\[8\]](#)

6. This formulation should be stored at room temperature and protected from light.[8]

Note: Another reported in vivo formulation consists of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline, with a solubility of 2 mg/mL. Sonication is recommended for this formulation.[2]

Signaling Pathway and Experimental Workflow

URMC-099 is a potent inhibitor of Mixed Lineage Kinases (MLKs) and also shows inhibitory activity against Leucine-Rich Repeat Kinase 2 (LRRK2).[1][2][9] The diagram below illustrates the simplified signaling pathway affected by **URMC-099**.



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Caption: **URMC-099** inhibits MLKs and LRRK2, blocking downstream inflammatory pathways.

The following workflow outlines the general steps for preparing and using **URMC-099** in experiments.



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Caption: General workflow for preparing and using **URMC-099** in experiments.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. URMC-099 | mixed lineage kinase type 3 (MLK3) inhibitor | TargetMol [targetmol.com]
- 3. apexbt.com [apexbt.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. caymanchem.com [caymanchem.com]
- 6. The New Small-Molecule Mixed-Lineage Kinase 3 Inhibitor URMC-099 Is Neuroprotective and Anti-Inflammatory in Models of Human Immunodeficiency Virus-Associated Neurocognitive Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 7. The broad spectrum mixed-lineage kinase 3 inhibitor URMC-099 prevents acute microgliosis and cognitive decline in a mouse model of perioperative neurocognitive disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 8. The Mixed-Lineage Kinase Inhibitor URMC-099 Protects Hippocampal Synapses in Experimental Autoimmune Encephalomyelitis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. adipogen.com [adipogen.com]
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